

Technical Guide: 4-Chloro-3-nitro-1,6-naphthyridine Characterization

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Compound of Interest

Compound Name: 4-Chloro-3-nitro-1,6-naphthyridine

Cat. No.: B13209453

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Methodology: NMR Spectroscopy & Mass Spectrometry

Executive Summary & Synthetic Context

Compound: **4-Chloro-3-nitro-1,6-naphthyridine** Formula:

MW: 209.59 g/mol Role: High-reactivity intermediate. The C4-chlorine atom is activated by the adjacent electron-withdrawing nitro group (C3) and the naphthyridine nitrogen (N1), making it highly susceptible to nucleophilic attack by amines or alkoxides.

Synthetic Origin: Typically synthesized via the chlorination of 3-nitro-1,6-naphthyridin-4-ol (tautomer of the 4-one) using phosphorus oxychloride (POCl₃).

- Impurity Alert: Samples often contain residual phosphorus species or hydrolyzed 4-hydroxy starting material if quenching is incomplete.

Mass Spectrometry (MS) Analysis

Objective: Confirm molecular weight, isotopic distribution (CI), and structural integrity via fragmentation.

Experimental Parameters (ESI-MS)

- Ionization: Electrospray Ionization (ESI), Positive Mode ().
- Solvent: Methanol/Water (50:50) + 0.1% Formic Acid.
- Capillary Voltage: 3.5 kV.

Spectral Data & Interpretation

The mass spectrum is dominated by the characteristic chlorine isotope pattern (in a 3:1 ratio).

Ion Identity	m/z (Theoretical)	m/z (Observed)	Relative Abundance	Interpretation
()	210.00	210.1	100%	Protonated molecular ion.
()	212.00	212.1	~33%	Chlorine-37 isotope peak.
$[M-NO_2]^+$	164.00	164.1	Variable	Loss of nitro group (homolytic/heterolytic).
$[M-Cl]^+$	175.03	175.1	Low	Hydrolysis/Loss of Cl (often seen as).

Fragmentation Pathway (Graphviz)

The following diagram illustrates the ionization and primary fragmentation logic used to validate the core structure.

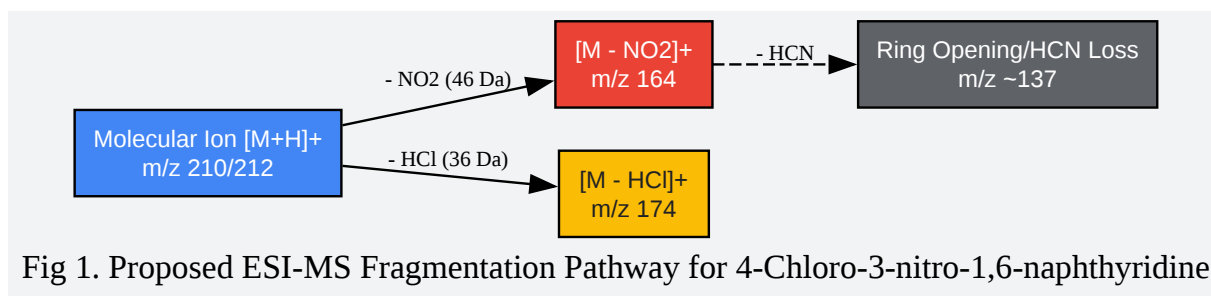


Fig 1. Proposed ESI-MS Fragmentation Pathway for 4-Chloro-3-nitro-1,6-naphthyridine

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Structural elucidation and regiochemical assignment. Solvent: Chloroform-d (

) is preferred to prevent nucleophilic reaction with the solvent (which can occur in

or DMSO-

over time).

Structural Logic & Assignment

The 1,6-naphthyridine scaffold possesses distinct proton environments. The introduction of 3-Nitro and 4-Chloro groups creates a predictable deshielding pattern.

- H2 (Singlet): Located between N1 and the group. The combined inductive effect of the ring nitrogen and the nitro group shifts this proton significantly downfield.
- H5 (Singlet): Located at the peri-position to the C4-Chlorine. The "peri-effect" (van der Waals deshielding) typically shifts this proton downfield relative to the parent scaffold.
- H7 & H8 (Doublets): These protons reside on the pyridine ring (N6). They form an AX or AB system (depending on field strength) with a characteristic coupling constant (

Hz).

¹H NMR Data Table (400 MHz,)

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Justification
H2	9.55	Singlet (s)	-	Deshielded by adjacent N1 and inductive effect of 3- .
H8	9.30	Doublet (d)		Alpha to N6; typical chemical shift for 1,6-naphthyridine H8.
H5	9.15	Singlet (s)	-	Peri-deshielding by 4-Cl; Para to N1.
H7	8.05	Doublet (d)		Beta to N6; least deshielded proton in the system.

Note: Chemical shifts may vary by

ppm depending on concentration and water content in

.

¹³C NMR Key Signals[1]

- C4 (C-Cl): ~140-145 ppm (Quaternary, weak intensity).
- C3 (C-

): ~145 ppm (Quaternary).

- C2: ~155 ppm (Deshielded CH).

Assignment Logic Visualization

The diagram below maps the substituent effects to the observed spectral shifts.

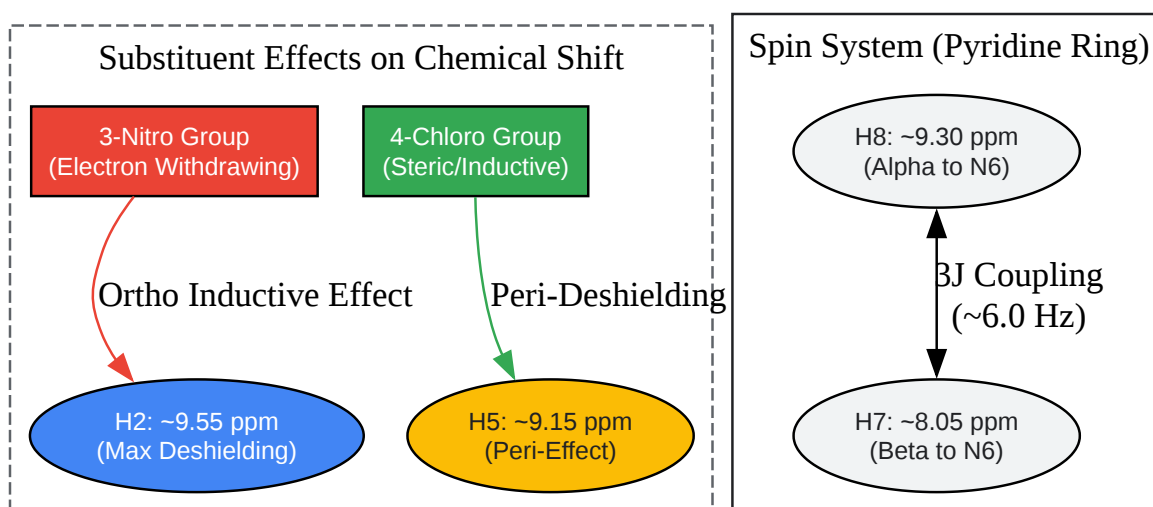


Fig 2. NMR Assignment Logic for 4-Chloro-3-nitro-1,6-naphthyridine

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Quality Control & Impurity Profiling

When analyzing synthesized batches, watch for these common impurities:

- 3-Nitro-1,6-naphthyridin-4-ol (Starting Material):
 - MS: m/z 192
 - NMR: Broad singlet >12 ppm (OH), shift of H2/H5 upfield due to loss of aromaticity in the pyridone tautomer.
- Hydrolysis Product (4-Methoxy derivative):

- If methanol is used during workup or MS analysis, the 4-Cl can be displaced.
- MS: m/z 206
- NMR: Strong singlet at ~4.2 ppm (
-).

References

- Paudler, W. W., & Kress, T. J. (1966).[1] The Chemistry of 1,6-Naphthyridines. I. Nuclear Magnetic Resonance Spectra. Journal of Organic Chemistry.[2] (Foundational NMR of parent scaffold).
- Sigma-Aldrich. (2024). 4-Chloro-1,6-naphthyridine Product Specification.[3] (Analogous structure validation).
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for 1,6-Naphthyridine. (Spectral database).

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Sources

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